

# Robinetinidin Chloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Robinetinidin chloride

Cat. No.: B192280

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Prepared for: Researchers, scientists, and drug development professionals.

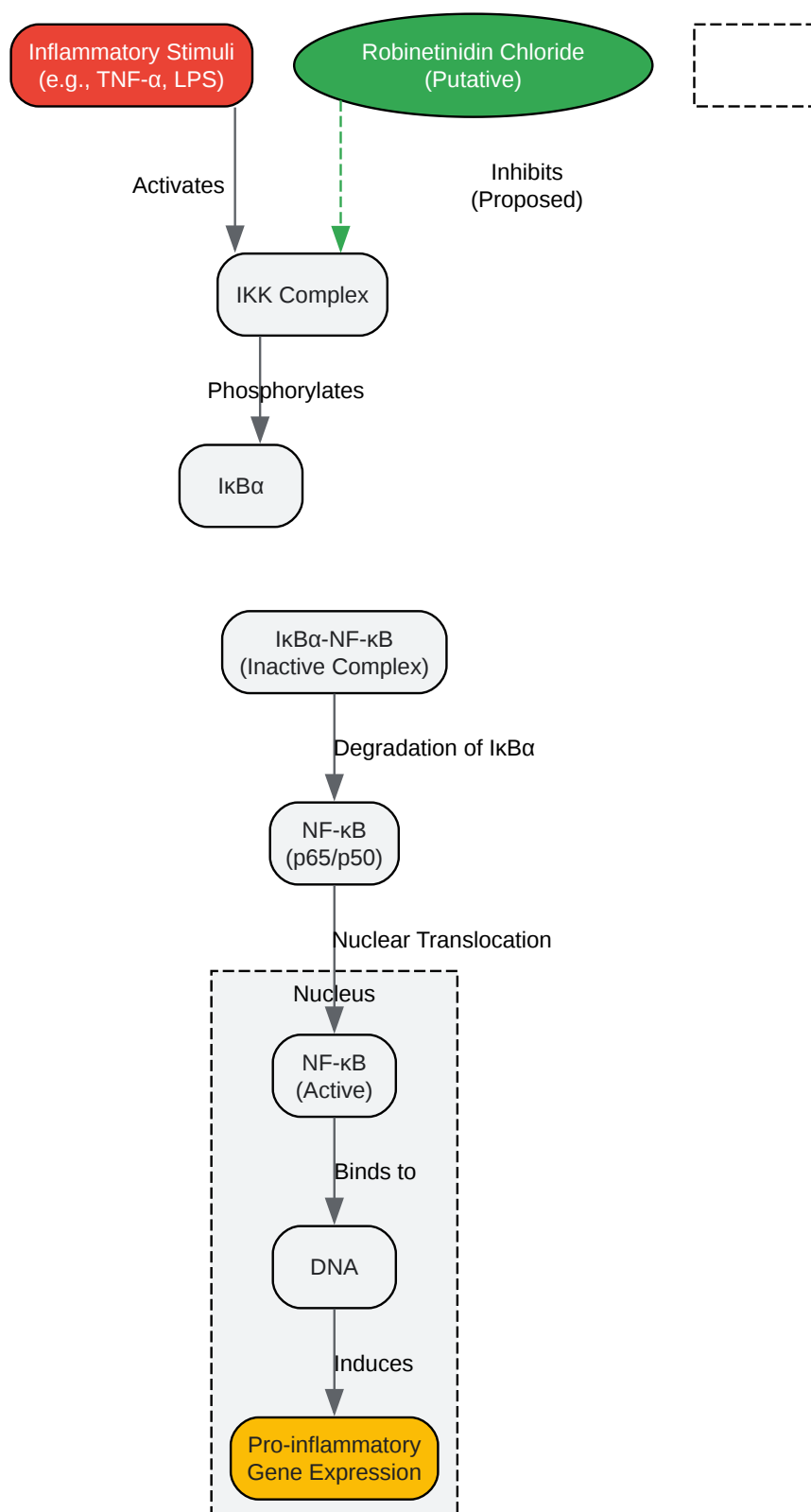
This technical guide provides a comprehensive overview of **Robinetinidin chloride**, a naturally occurring anthocyanidin. The document covers its fundamental chemical properties, molecular structure, available quantitative data, relevant experimental protocols, and its putative role in key signaling pathways.

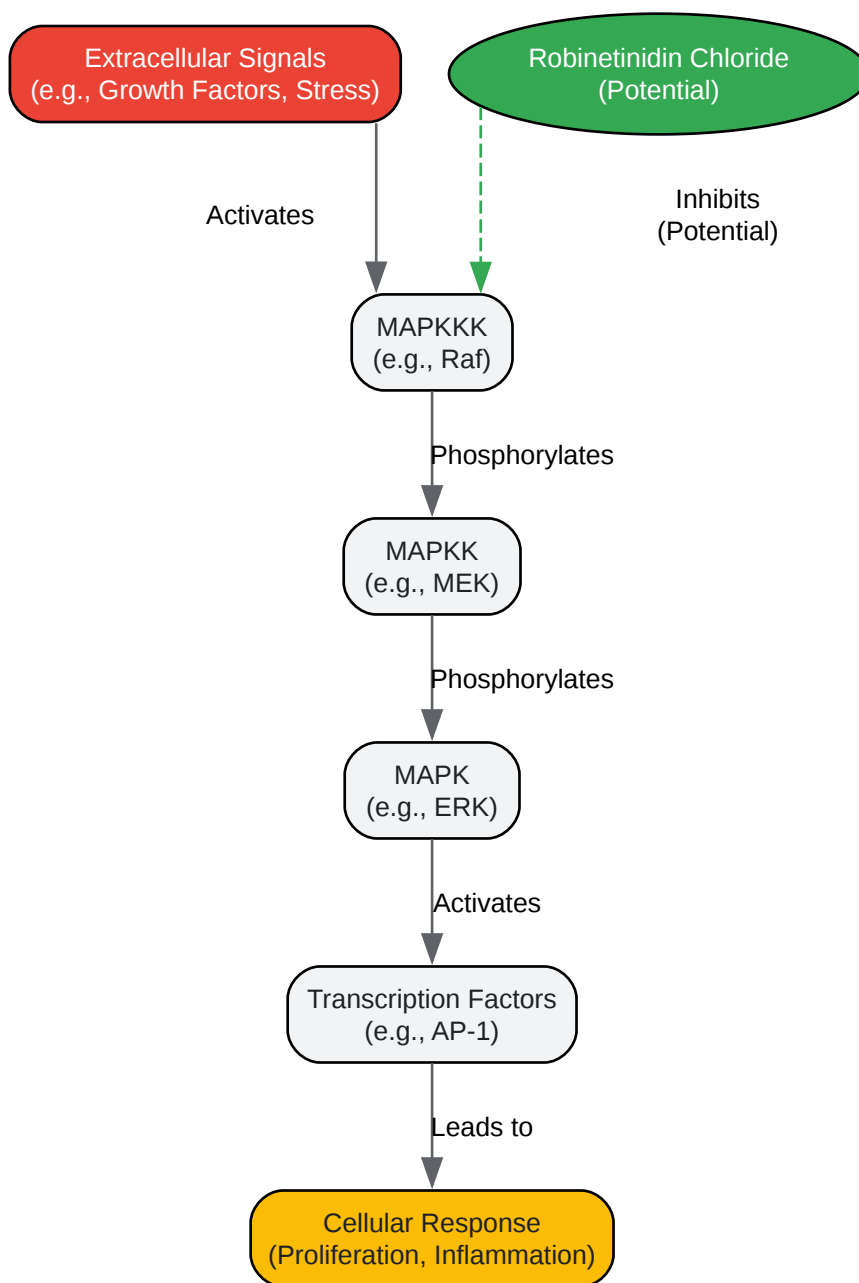
## Core Chemical Information

**Robinetinidin chloride** is a flavonoid, specifically an anthocyanidin, recognized for its antioxidant properties.<sup>[1]</sup> It is primarily extracted from the heartwood and bark of trees such as *Robinia pseudoacacia*.<sup>[1]</sup>

## Molecular Structure

The molecular structure of **Robinetinidin chloride** is presented below.





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## References

- 1. Robinetinidin chloride | 3020-09-5 | FR65448 | Biosynth [biosynth.com]
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